

Application Note: Analysis of Allylthiopropionate by Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: *Allylthiopropionate*

Cat. No.: *B15377150*

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Abstract

This application note details a robust and sensitive method for the identification and quantification of **allylthiopropionate** using Gas Chromatography-Mass Spectrometry (GC-MS). **Allylthiopropionate** is a volatile sulfur-containing compound of interest in the flavor and fragrance industries and may have applications in pharmaceutical research due to its chemical properties. The protocol outlines sample preparation, GC-MS instrument parameters, and data analysis procedures suitable for researchers, scientists, and professionals in drug development.

Introduction

Allylthiopropionate ($C_6H_{10}OS$) is a thioester known for its characteristic odor, contributing to the aroma profile of various natural products. Accurate and reliable analytical methods are crucial for its characterization and quantification in complex matrices. Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful technique for the analysis of volatile and semi-volatile compounds, offering high-resolution separation and definitive identification based on mass spectra. This note provides a comprehensive protocol for the analysis of **allylthiopropionate**, applicable to quality control in food and fragrance industries, as well as for research purposes in pharmaceutical sciences.

Experimental Protocols

Sample Preparation

The choice of sample preparation technique is critical and depends on the sample matrix. For liquid samples such as essential oils or flavor concentrates, a direct injection following dilution is appropriate. For more complex matrices like food products or biological samples, headspace or solid-phase microextraction (SPME) is recommended to isolate and concentrate the volatile analytes.

a) Direct Liquid Injection:

- Accurately weigh approximately 1 g of the sample into a volumetric flask.
- Dilute the sample with a suitable volatile solvent (e.g., dichloromethane or hexane) to a final concentration of approximately 10 µg/mL.
- Vortex the solution to ensure homogeneity.
- Transfer an aliquot of the solution into a 2 mL autosampler vial for GC-MS analysis.

b) Headspace Solid-Phase Microextraction (HS-SPME):[\[1\]](#)[\[2\]](#)

- Place 1-5 g of the solid or liquid sample into a 20 mL headspace vial.
- If the sample is aqueous, add NaCl (e.g., 20% w/v) to increase the volatility of the analytes.
[\[1\]](#)
- Seal the vial with a PTFE-lined septum.
- Equilibrate the sample at a constant temperature (e.g., 50°C) for a predetermined time (e.g., 15-30 minutes) with agitation.[\[2\]](#)
- Expose a 50/30 µm Divinylbenzene/Carboxen/Polydimethylsiloxane (DVB/CAR/PDMS) SPME fiber to the headspace for a defined extraction time (e.g., 30 minutes) at the same temperature.[\[1\]](#)
- Retract the fiber and immediately introduce it into the GC injector for thermal desorption.

GC-MS Instrumentation and Parameters

The following instrumental parameters can be used as a starting point and should be optimized for the specific instrument and application.

Parameter	Value
Gas Chromatograph	Agilent 7890B GC (or equivalent)
Mass Spectrometer	Agilent 5977A MSD (or equivalent)
Column	DB-5ms (30 m x 0.25 mm, 0.25 µm) or similar non-polar column
Injector Temperature	250°C
Injection Mode	Splitless (for trace analysis) or Split (e.g., 50:1 for higher concentrations)
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Oven Program	Initial temperature of 50°C, hold for 2 min, ramp to 250°C at 10°C/min, hold for 5 min
Transfer Line Temp	280°C
Ion Source Temp	230°C
Quadrupole Temp	150°C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Scan Range	m/z 40-350
Solvent Delay	3 min

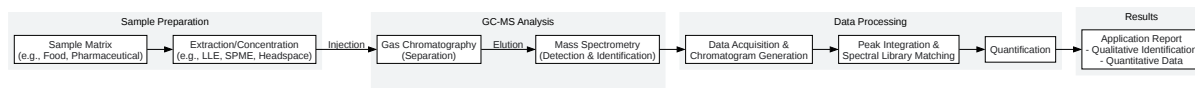
Data Presentation

Quantitative analysis of **allylthiopropionate** can be performed using an external or internal standard method. The following table summarizes key analytical parameters for **allylthiopropionate**.

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Kovats Retention Index (DB-5)	Key Mass Fragments (m/z)
Allylthiopropionate	41820-22-8	C ₆ H ₁₀ OS	130.21	~980	41, 57, 73, 130

Mandatory Visualization

The following diagram illustrates the general experimental workflow for the GC-MS analysis of allylthiopropionate.



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